

N-(5-amino-2-methylphenyl)acetamide material safety data sheet (MSDS) information

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Compound of Interest

Compound Name:	<i>N-(5-amino-2-methylphenyl)acetamide</i>
Cat. No.:	B181758

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Technical Guide: N-(5-amino-2-methylphenyl)acetamide

For Researchers, Scientists, and Drug Development Professionals

This document provides a comprehensive overview of the material safety data for **N-(5-amino-2-methylphenyl)acetamide** (CAS No: 5434-30-0), a key intermediate in various chemical syntheses. The information is compiled to assist researchers, scientists, and drug development professionals in the safe handling, storage, and use of this compound.

Chemical and Physical Properties

N-(5-amino-2-methylphenyl)acetamide is a solid organic compound with the molecular formula C₉H₁₂N₂O.^[1]^[2] Its chemical structure features an acetamide group and an amino group attached to a toluene backbone.

Property	Value	Source
CAS Number	5434-30-0	[1] [2]
Molecular Formula	C ₉ H ₁₂ N ₂ O	[1] [2] [3]
Molecular Weight	164.21 g/mol	[1] [3]
Purity	98%	[1]
Physical Form	Solid	[1]
Melting Point	141 °C	
Boiling Point	362.123 °C at 760 mmHg	
Alternate Names	5'-Amino-2'-methylacetanilide, 2-acetylaminio-4-aminotoluene, N-(3-amino-6-methylphenyl)acetamide, 3-acetamido-4-methylaniline	[2] [3]

Hazard Identification and Safety Precautions

While specific hazard classification for **N-(5-amino-2-methylphenyl)acetamide** is not readily available in the provided search results, general precautions for handling chemical compounds of this nature should be observed. Many related acetamide compounds are suspected of causing cancer.[\[4\]](#)[\[5\]](#)

Personal Protective Equipment (PPE)

To ensure personal safety, the following PPE is recommended when handling **N-(5-amino-2-methylphenyl)acetamide**:

Equipment	Specification
Eye/Face Protection	Wear tightly fitting safety goggles with side-shields.
Skin Protection	Wear impervious, flame-resistant clothing and protective gloves.
Respiratory Protection	Use a full-face respirator if exposure limits are exceeded or if irritation occurs.

Handling and Storage

Proper handling and storage are crucial to maintain the integrity of the compound and the safety of personnel.

Procedure	Protocol
Handling	Handle in a well-ventilated area. Avoid the formation of dust and aerosols. Use non-sparking tools to prevent electrostatic discharge. Avoid contact with skin and eyes. ^[6]
Storage	Store in a tightly closed container in a dry, cool, and well-ventilated place. ^[6] Recommended storage temperature is 2-8°C. Keep away from foodstuffs and incompatible materials. ^[6]

Experimental Protocols: Emergency Procedures

Detailed experimental protocols for specific applications of **N-(5-amino-2-methylphenyl)acetamide** are not available in the provided safety data sheets. However, established protocols for handling emergencies are outlined below.

First-Aid Measures

In the event of exposure, the following first-aid measures should be taken immediately.

Exposure Route	First-Aid Protocol
Inhalation	Move the victim to fresh air. [6]
Skin Contact	Immediately remove all contaminated clothing. Rinse the skin with water. [6]
Eye Contact	Rinse with pure water for at least 15 minutes. [6]
Ingestion	Rinse mouth with water. [6]

Fire-Fighting Measures

In case of a fire involving **N-(5-amino-2-methylphenyl)acetamide**, the following procedures should be followed.

Measure	Protocol
Suitable Extinguishing Media	Use dry chemical, carbon dioxide, or alcohol-resistant foam. [6]
Protective Actions	Firefighters should wear a self-contained breathing apparatus if necessary. [6]

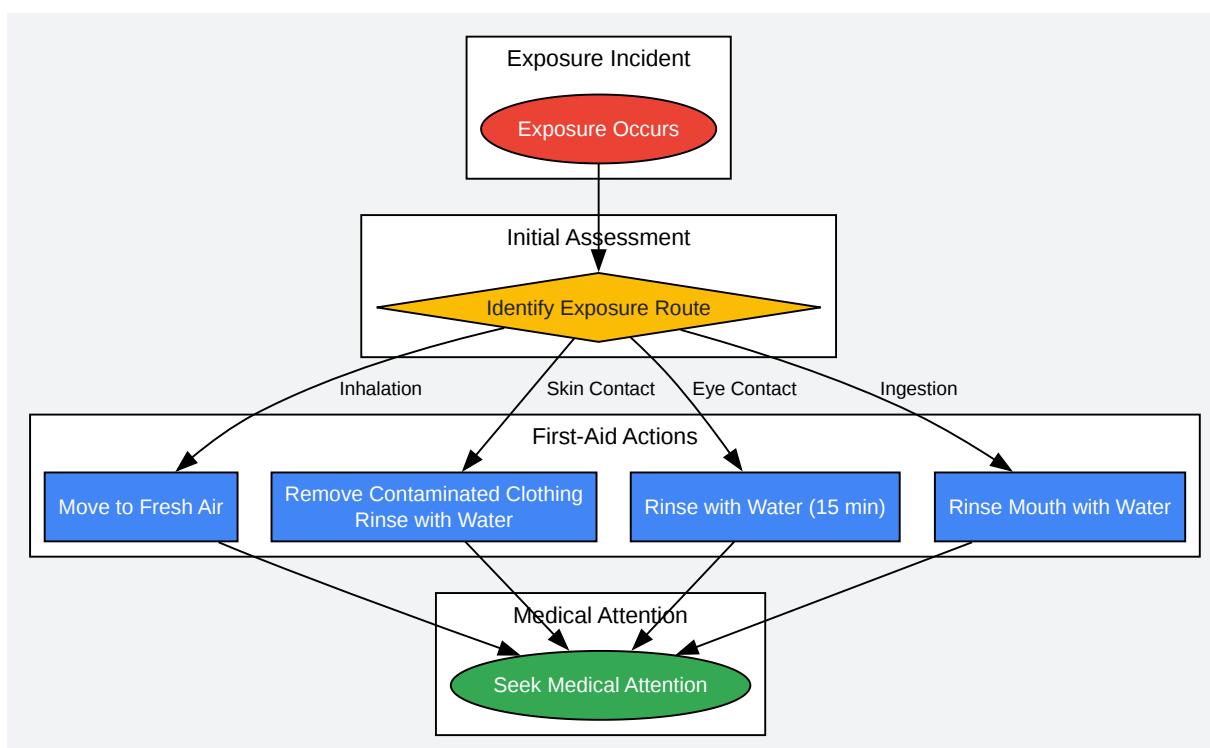
Accidental Release Measures

For accidental spills or releases, the following containment and cleanup protocol is recommended.

Step	Protocol
Personal Precautions	Avoid dust formation. [6]
Environmental Precautions	Prevent further spillage or leakage if it is safe to do so. [6]
Containment and Cleanup	Collect the spilled material and arrange for disposal. [6]

Visualized Workflow: Emergency Response

The following diagram illustrates the logical workflow for responding to an accidental exposure to **N-(5-amino-2-methylphenyl)acetamide**.



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